

2'-Bromoacetanilide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2'-Bromoacetanilide

Cat. No.: B057096

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **2'-Bromoacetanilide** is a chemical compound used in various research and development applications, particularly in the synthesis of pharmaceuticals and other organic molecules. Due to its potential hazards, a thorough understanding of its safety and handling precautions is paramount for all personnel working with this substance. This guide provides an in-depth overview of the known hazards, safe handling procedures, and emergency protocols associated with **2'-Bromoacetanilide**, compiled from available safety data sheets and chemical literature.

Hazard Identification and Classification

2'-Bromoacetanilide is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[1][2][3]}

GHS Hazard Classification:

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3

Signal Word: Warning[2][4][5]

Hazard Statements:

Code	Statement
H315	Causes skin irritation.[2][4]
H319	Causes serious eye irritation.[2][4]
H335	May cause respiratory irritation.[2][4][6][7]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2'-Bromoacetanilide** is provided below. This information is crucial for safe storage and handling.

Property	Value
Molecular Formula	C8H8BrNO[4][8]
Molecular Weight	214.06 g/mol [4]
Appearance	Crystalline solid[1]
Purity	>98%[1] or >95%[6][7]
Storage Temperature	Room temperature, in a dry and well-ventilated place.[5][9]
Incompatibilities	Strong oxidizing agents, strong bases.[1][6][7]

Exposure Controls and Personal Protection

Strict adherence to the use of personal protective equipment (PPE) is mandatory to prevent exposure.

Engineering Controls:

- Work in a well-ventilated area.[1][10]

- Use a local exhaust ventilation system to control dust.[\[10\]](#)
- Ensure eyewash stations and safety showers are readily available.[\[3\]](#)

Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or glasses with side-shields. [3] [11]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and other protective clothing to prevent skin contact. [1] [3] [6] [7]
Respiratory Protection	In case of insufficient ventilation or dust formation, use a NIOSH-approved respirator. [1] [11]

Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of dust.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Avoid dust formation.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)
[\[7\]](#)

First Aid Measures

In case of exposure, immediate medical attention is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention. [6] [7]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention. [6] [7]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [6] [7]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [6] [7]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

Minor Spills:

- Clean up spills immediately.[\[1\]](#)
- Avoid breathing dust and contact with skin and eyes.[\[1\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)

- Use dry clean-up procedures and avoid generating dust.[\[1\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[6\]](#)

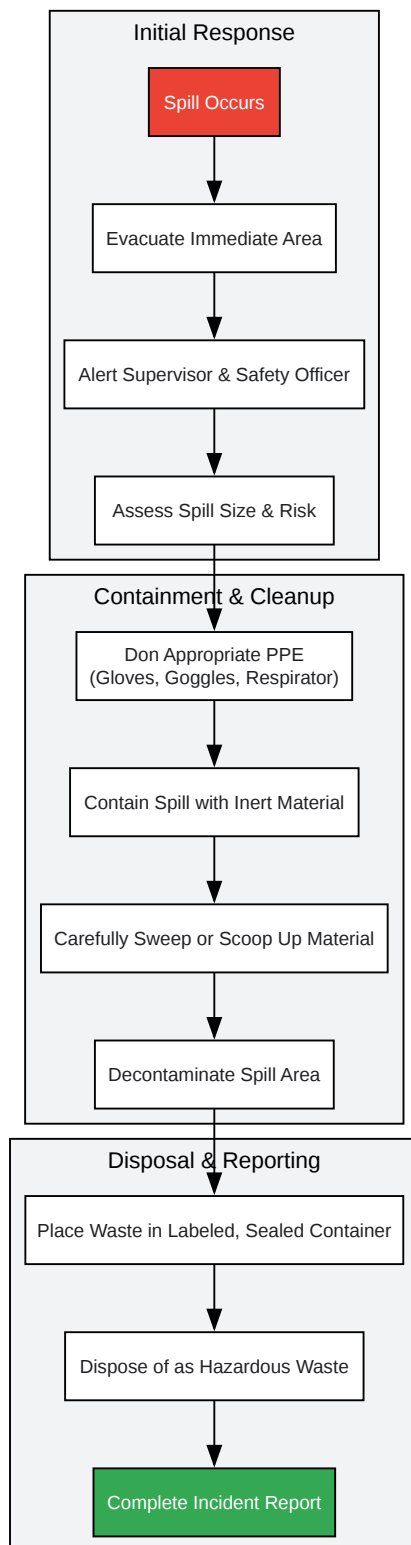
Major Spills:

- Evacuate the area.
- Alert emergency services.[\[1\]](#)
- Control personal contact by wearing protective clothing.[\[1\]](#)
- Prevent spillage from entering drains or water courses.[\[1\]](#)

Experimental Workflow: Handling a 2'-Bromoacetanilide Spill

The following diagram outlines the logical workflow for safely managing a spill of **2'-Bromoacetanilide**.

Workflow for 2'-Bromoacetanilide Spill Response

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Caption: Logical workflow for responding to a **2'-Bromoacetanilide** spill.

Toxicological Information

While comprehensive quantitative toxicological data for **2'-Bromoacetanilide** is not readily available in the searched literature, it is known to be an irritant to the eyes, skin, and respiratory system.[1] Long-term exposure to high dust concentrations may lead to changes in lung function.[1] There is also some evidence from animal testing that suggests exposure may result in toxic effects to the unborn baby.[1]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[6][7]

Hazardous Combustion Products:

- During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[11] These may include carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen halides.[6][7]

Fire-Fighting Procedures:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7]
- Use water spray to cool adjacent areas.[1]

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